

# How to prevent yellowing in SikaBiresin TD-165 castings

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TD-165

Cat. No.: B15621617

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## Technical Support Center: SikaBiresin® TD-165 Castings

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing yellowing in SikaBiresin® **TD-165** castings.

## Frequently Asked Questions (FAQs)

Q1: What is the primary cause of yellowing in SikaBiresin® **TD-165** castings?

A1: Yellowing in SikaBiresin® **TD-165** castings is primarily caused by two factors: excessive heat generated during the curing process (exothermic reaction) and exposure to ultraviolet (UV) light.<sup>[1][2][3]</sup> A rapid cure due to high ambient temperatures or large casting volumes can lead to a strong exothermic reaction, resulting in yellowing and potentially even stress cracks in the cured product.<sup>[2][3]</sup> Additionally, like many polymer systems, the chemical structure of the cured resin can be altered by UV radiation from sunlight or artificial lighting, leading to discoloration over time.<sup>[1][4]</sup>

Q2: Can the mixing ratio of resin and hardener affect yellowing?

A2: While not the primary cause, an incorrect mixing ratio can lead to improper curing, which may indirectly contribute to discoloration and other defects. It is crucial to adhere to the

recommended mixing ratio of 100 parts SikaBiresin® TD-160 resin to 50 parts SikaBiresin® **TD-165** hardener by weight.[2]

Q3: Does the age of the SikaBiresin® **TD-165** hardener influence yellowing?

A3: The hardener component (Part B) of epoxy and polyurethane systems can be more susceptible to oxidation, which can cause it to yellow in the bottle over time, even before it is used.[5] Using a yellowed hardener will likely result in a casting with a yellowish tint from the outset.

Q4: Are there additives that can prevent yellowing?

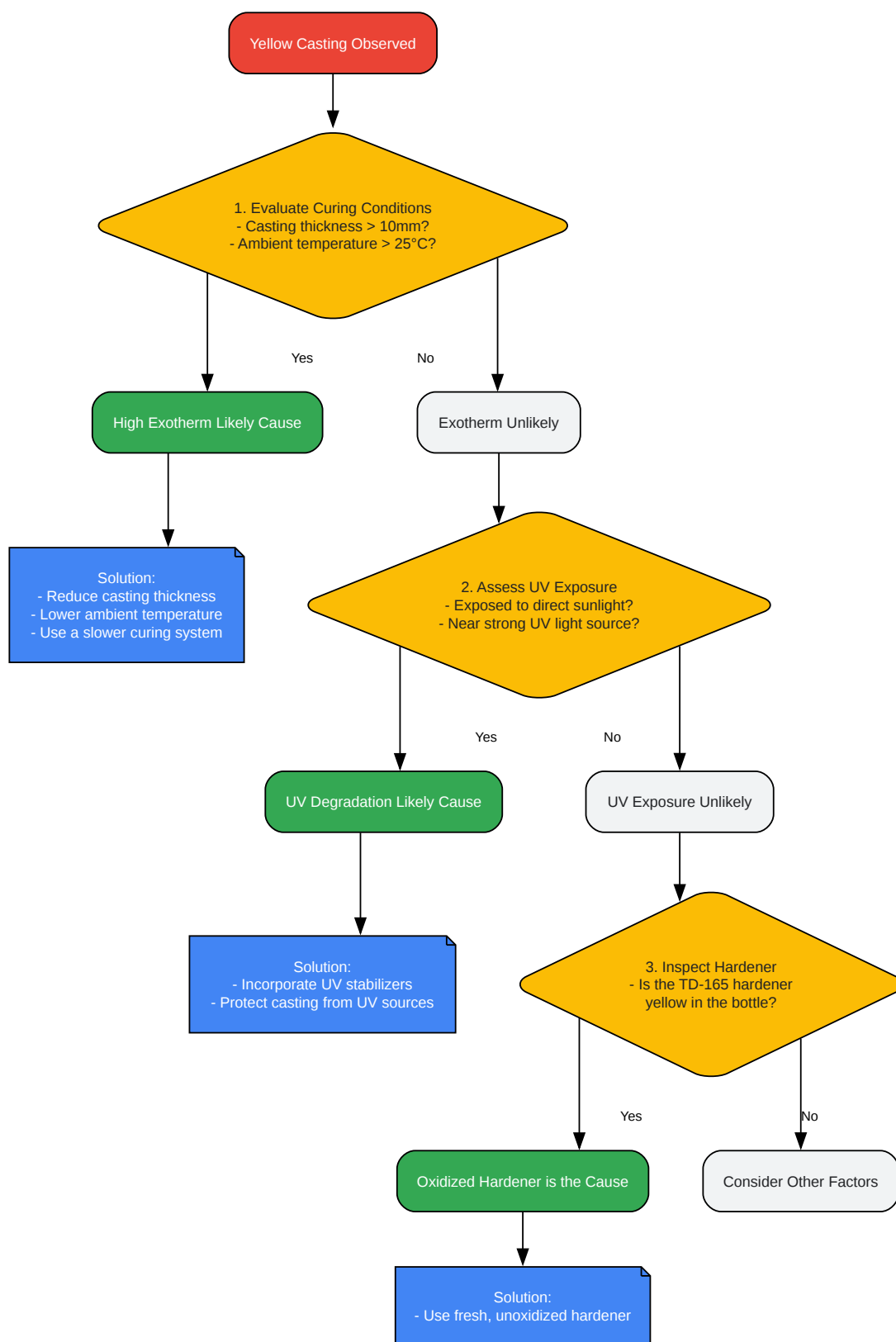
A4: Yes, incorporating UV stabilizers and antioxidants into the resin mixture before casting can significantly improve resistance to yellowing.[6][7][8][9][10] UV absorbers (UVAs) and Hindered Amine Light Stabilizers (HALS) are two main types of UV stabilizers that protect the polymer from degradation caused by UV radiation.[10][11] Antioxidants help to prevent oxidation-related yellowing.[1]

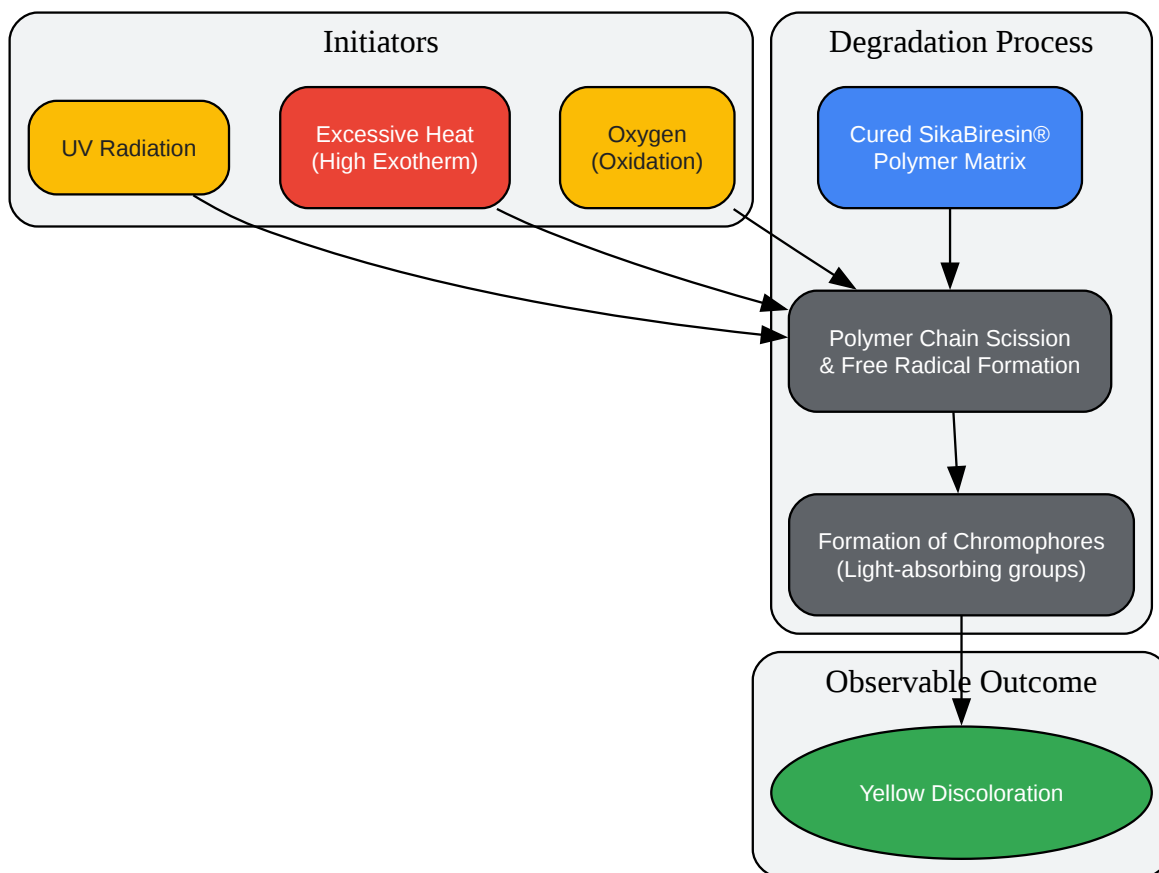
## Troubleshooting Guide

This guide provides a structured approach to diagnosing and resolving yellowing issues in your SikaBiresin® **TD-165** castings.

Problem: The final casting has a yellow tint.

Troubleshooting Workflow:





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- To cite this document: BenchChem. [How to prevent yellowing in SikaBiresin TD-165 castings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15621617#how-to-prevent-yellowing-in-sikabiresin-td-165-castings]

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